Technical Profile: 5-Chloro-2-(2-furyl)-1H-benzimidazole

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Compound of Interest

Compound Name:	*5-chloro-2-(2-furyl)-1H-1,3-benzimidazole*
CAS No.:	*83330-29-4*
Cat. No.:	*B3359039*

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CAS Registry Number: 83330-29-4 Chemical Class: Benzimidazole / Furan Derivative Primary Application: Pharmacophore Scaffold (Antimicrobial, Anthelmintic, Antitumor)[1]

Executive Summary

The compound 5-chloro-2-(2-furyl)-1H-benzimidazole (CAS 83330-29-4) represents a critical scaffold in medicinal chemistry, specifically within the "F-series" of benzimidazole derivatives.[1] Characterized by the fusion of a chlorinated benzene ring with an imidazole ring, substituted at the C2 position with a furan moiety, this molecule exhibits pleiotropic biological activities. It is widely investigated for its antimicrobial (specifically antifungal against Candida spp.), anthelmintic, and antitumor properties.[1]

This technical guide synthesizes the physicochemical properties, synthesis protocols, and pharmacological mechanisms of 5-chloro-2-(2-furyl)-1H-benzimidazole, designed for researchers in drug discovery and organic synthesis.[1]

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Chemical Identity & Physicochemical Properties[2][3][4][5][6][7][8][9][10][11]

The structural integrity of this compound relies on the electron-withdrawing chlorine atom at position 5(6) and the electron-rich furan ring at position 2.[1] This push-pull electronic system influences its binding affinity to biological targets such as tubulin and DNA minor grooves.

Table 1: Physicochemical Data Profile

Property	Specification
CAS Number	83330-29-4
IUPAC Name	5-chloro-2-(furan-2-yl)-1H-benzimidazole
Molecular Formula	$C_{11}H_7ClN_2O$
Molecular Weight	218.64 g/mol
SMILES	Clc1ccc2[nH]c(c3occc3)nc2c1
Melting Point	182–183 °C
Solubility	Soluble in DMSO, DMF, Ethanol; Poorly soluble in water
pKa (Calculated)	~5.5 (Imidazole nitrogen)
LogP (Predicted)	3.2 – 3.5

> *Note on Tautomerism: In solution, the hydrogen on the imidazole nitrogen oscillates between N1 and N3, making the 5-chloro and 6-chloro isomers chemically equivalent (5(6)-chloro-2-(2-furyl)benzimidazole).[1]*

Synthesis & Manufacturing Protocol

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The synthesis of 5-chloro-2-(2-furyl)-1H-benzimidazole follows a Weidenhagen-type oxidative cyclization.[1] This robust protocol involves the condensation of 4-chloro-1,2-phenylenediamine with furfural (furan-2-carboxaldehyde) in the presence of an oxidant.[1]

Reaction Mechanism

The reaction proceeds via the formation of a Schiff base intermediate (imine), followed by intramolecular cyclization and subsequent oxidation to aromatize the imidazole ring.[1]

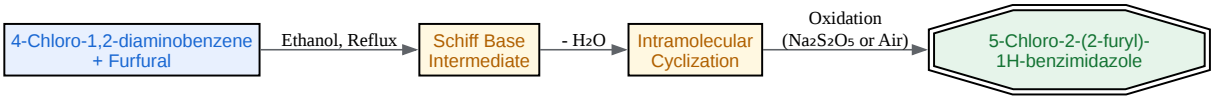

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Figure 1: Oxidative cyclization pathway for the synthesis of the target benzimidazole.[1][2]

Detailed Experimental Protocol

Reagents:

- 4-Chloro-1,2-phenylenediamine (1.0 eq)[1]
- Furan-2-carboxaldehyde (Furfural) (1.0 eq)[1]
- Sodium Metabisulfite ($Na_2S_2O_5$) (1.2 eq)[1]
- Ethanol (Solvent)[1]

Procedure:

- Preparation: Dissolve 4-chloro-1,2-phenylenediamine (10 mmol) in 30 mL of absolute ethanol in a round-bottom flask.
- Addition: Add furfural (10 mmol) dropwise to the solution while stirring.

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- Oxidant Addition: Dissolve $Na_2S_2O_5$ (12 mmol) in a minimum amount of water and add to the reaction mixture.
- Reflux: Heat the mixture to reflux (approx. 78 °C) for 4–6 hours. Monitor progress via TLC (Ethyl Acetate:Hexane 1:1).[1]
- Work-up: Cool the reaction mixture to room temperature and pour into crushed ice/water (100 mL).
- Precipitation: Neutralize with dilute Na_2CO_3 or NH_4OH until pH ~8. A precipitate will form.[3]
- Purification: Filter the solid, wash with cold water, and recrystallize from ethanol/water to yield the pure product as a light brown/tan solid.

Validation:

- ^1H NMR (DMSO-d_6): Look for aromatic protons of the benzimidazole ring (δ 7.2–7.8 ppm) and the characteristic furan protons (δ 6.7, 7.1, 7.9 ppm).[1] The NH proton typically appears as a broad singlet around δ 13.0 ppm.

Pharmacology & Biological Profile

The 2-substituted benzimidazole scaffold is a privileged structure in medicinal chemistry. The specific inclusion of the 5-chloro and 2-furyl groups enhances lipophilicity and target binding affinity compared to the unsubstituted parent compound.

Mechanism of Action

The compound operates primarily through two mechanisms:

- Microtubule Destabilization: Like albendazole and other benzimidazoles, this derivative binds to the colchicine-sensitive site of β-tubulin, inhibiting polymerization into microtubules. This disrupts cell division (mitosis) in rapidly dividing cells (tumors) or parasites.[1]
- DNA Minor Groove Binding: The planar, crescent shape of the 2-furyl-benzimidazole allows it to fit snugly into the minor groove of DNA, potentially inhibiting replication or transcription enzymes.

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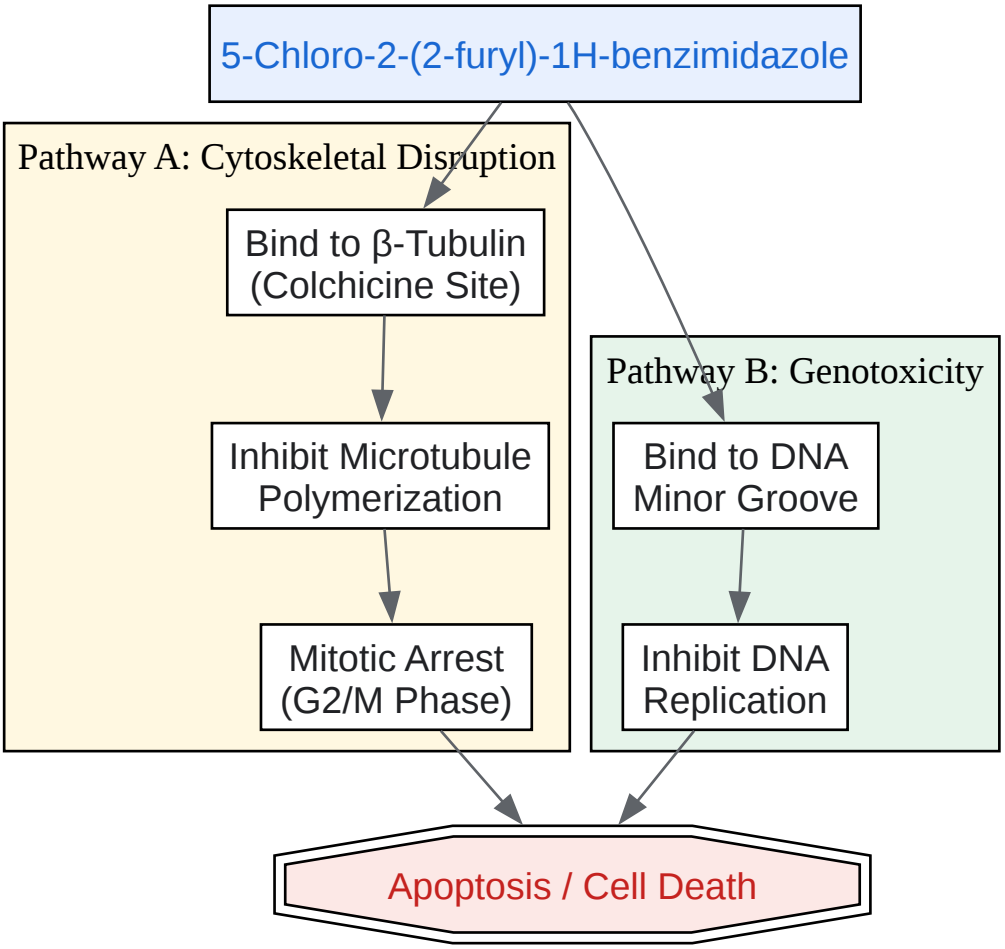

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Figure 2: Dual mechanism of action: Tubulin inhibition and DNA binding.[1]

Therapeutic Applications

- Antimicrobial: Exhibits significant activity against Gram-positive bacteria (Staphylococcus aureus) and fungi (Candida albicans).[1] The furan ring is critical for antifungal specificity.
- Anthelmintic: Historically cited in patents (e.g., US3538108A) as a water-soluble salt for treating helminthiasis (parasitic worms).[1]
- Antitumor: Recent studies on "F-series" benzimidazoles suggest cytotoxicity against lung cancer cell lines (A549), likely due to the tubulin-targeting mechanism.[1]

Safety & Handling (MSDS Highlights)

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While specific toxicological data for this derivative may be limited, it should be handled with the precautions standard for halogenated benzimidazoles.

- GHS Classification:
  - Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1]
  - Skin/Eye Irritation: Category 2 (Causes skin irritation / serious eye irritation).[1][4]
  - Aquatic Toxicity: May be toxic to aquatic life due to the chlorinated ring.
- Handling: Use nitrile gloves and a fume hood. Avoid dust inhalation.
- Storage: Store in a cool, dry place, away from light (furan rings can be light-sensitive over long periods).[1]

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